

An In-depth Technical Guide to the Physical Properties of 2-Hexyne

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Compound of Interest

Compound Name: 2-Hexyne

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **2-hexyne**, a valuable building block in organic synthesis. The information enclosed is curated for professionals in the fields of chemical research and drug development, offering precise data and methodologies to support laboratory and developmental work.

Core Physical Properties

2-Hexyne, an internal alkyne, possesses distinct physical characteristics that are crucial for its handling, reaction setup, and purification. The primary physical constants are summarized below.

Physical Property	Value	Conditions
Boiling Point	83.8 - 85 °C[1][2][3][4]	Standard Atmospheric Pressure
Density	0.731 g/mL[1][3][4]	at 25 °C
Melting Point	-90 °C[1][3]	-
Molar Mass	82.146 g·mol ⁻¹ [2]	-
Refractive Index	1.414[1][3][4]	at 20 °C
Flash Point	12 °F[1][3]	-

Experimental Protocols

The accurate determination of physical properties is fundamental to chemical characterization. The following are detailed methodologies for ascertaining the boiling point and density of **2-hexyne**.

1. Determination of Boiling Point (Capillary Method)

This method is suitable for small quantities of liquid and is a standard procedure in organic chemistry labs.

- Apparatus:
 - Thiele tube or similar heating apparatus (e.g., aluminum block)
 - Thermometer
 - Small test tube (fusion tube)
 - Capillary tube, sealed at one end
 - Heat source (e.g., Bunsen burner or heating mantle)
 - Liquid for heating bath (e.g., mineral oil)
- Procedure:
 - A small amount of **2-hexyne** is placed into the fusion tube.
 - The capillary tube, with its open end downwards, is placed into the fusion tube containing the **2-hexyne**.
 - The fusion tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
 - The assembly is placed in the heating bath.

- The apparatus is heated gently. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heat is removed, and the liquid is allowed to cool. The boiling point is the temperature at which the liquid just begins to enter the capillary tube.[5][6]

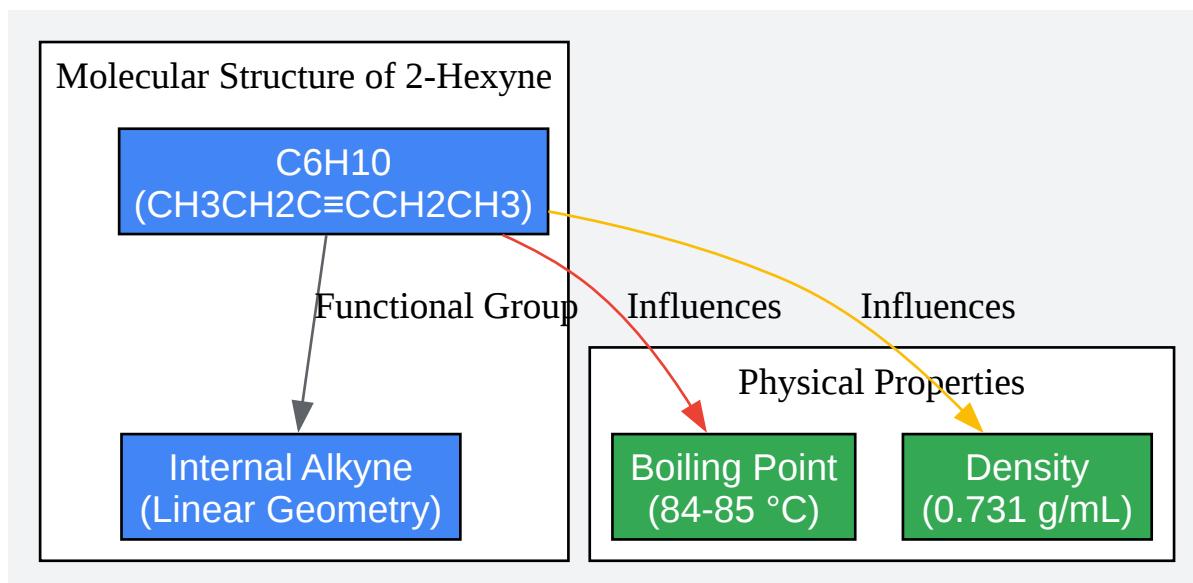
2. Determination of Density (Pycnometer Method)

The density of a liquid can be accurately determined using a pycnometer or a volumetric flask.

- Apparatus:
 - Pycnometer or a small volumetric flask with a stopper
 - Analytical balance
 - Constant temperature bath
- Procedure:
 - The empty, clean, and dry pycnometer is weighed accurately (m_1).
 - The pycnometer is filled with distilled water of a known temperature and weighed again (m_2). The density of water at this temperature (ρ_{water}) is known.
 - The pycnometer is emptied, dried, and then filled with **2-hexyne** at the same temperature and weighed (m_3).
 - The density of **2-hexyne** (ρ_{hexyne}) is calculated using the following formula: $\rho_{\text{hexyne}} = [(m_3 - m_1) / (m_2 - m_1)] * \rho_{\text{water}}$

Structure-Property Relationship

The physical properties of **2-hexyne** are a direct consequence of its molecular structure. The linear geometry of the alkyne functional group and the overall molecular size influence its intermolecular forces, which in turn dictate its boiling point and density.



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Caption: Relationship between **2-Hexyne**'s structure and its physical properties.

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References

- 1. 2-HEXYNE CAS#: 764-35-2 [m.chemicalbook.com]
- 2. 2-Hexyne - Wikipedia [en.wikipedia.org]
- 3. 764-35-2 CAS MSDS (2-HEXYNE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 4. 2-己炔 99% | Sigma-Aldrich [sigmaaldrich.com]
- 5. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 6. byjus.com [byjus.com]
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